

Generating Staufen Knockout Cell Lines Using CRISPR-Cas9: Application Notes and Protocols

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Compound of Interest

Compound Name: *staufen protein*

CAS No.: *139568-71-1*

Cat. No.: *B1180047*

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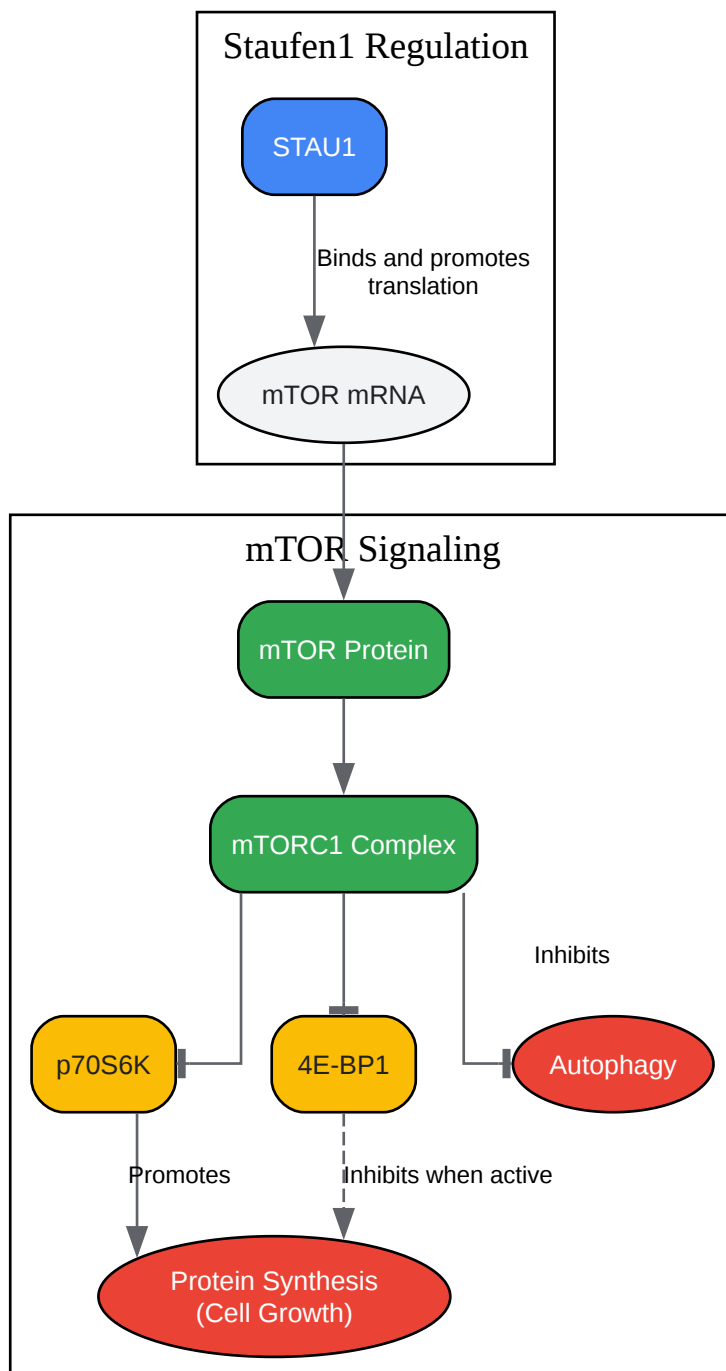
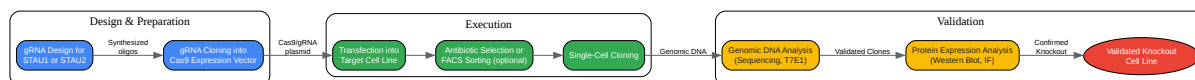
Introduction

The Staufen family of double-stranded RNA-binding proteins, comprising Staufen1 (STAU1) and Staufen2 (STAU2), plays a critical role in post-transcriptional gene regulation. These proteins are involved in various aspects of RNA metabolism, including mRNA transport, localization, translation, and decay. Dysregulation of **Staufen proteins** has been implicated in several diseases, including cancer and neurodegenerative disorders. The ability to generate Staufen knockout (KO) cell lines using the CRISPR-Cas9 system provides a powerful tool to investigate their cellular functions, dissect their roles in disease pathogenesis, and identify potential therapeutic targets.

This document provides detailed application notes and protocols for the generation and validation of STAU1 and STAU2 knockout cell lines using CRISPR-Cas9 technology.

Overview of the CRISPR-Cas9 Knockout Workflow

The generation of Staufen knockout cell lines using CRISPR-Cas9 involves a multi-step process that begins with the design of specific guide RNAs (gRNAs) and culminates in the validation of isogenic knockout cell clones. The general workflow is outlined below.



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